

2-Propyl-1-hexene IUPAC name and CAS number

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Compound of Interest

Compound Name: 2-Propyl-1-hexene

CAS No.: 62187-09-1

Cat. No.: B16129893

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A Technical Guide to 4-Methyl-1-octene

This document provides a detailed overview of the chemical compound commonly referred to as **2-Propyl-1-hexene**, focusing on its correct IUPAC nomenclature, Chemical Abstracts Service (CAS) number, and physicochemical properties.

IUPAC Nomenclature and CAS Identification

The name "**2-Propyl-1-hexene**" is an incorrectly assigned IUPAC name for the specified chemical structure. According to IUPAC nomenclature rules for alkenes, the parent chain must be the longest continuous carbon chain that contains the double bond.

Following this rule, the correct IUPAC name for the structure is 4-Methyl-1-octene.^{[1][2]} The structure is based on an eight-carbon (octene) parent chain with the double bond at the first position and a methyl group located at the fourth carbon. Another systematic name, 4-methylideneoctane, is also recognized.^[3]

The compound is associated with multiple CAS Registry Numbers. The number corresponding to the correct IUPAC name, 4-Methyl-1-octene, is 13151-12-7.^{[1][2]} The synonym **2-Propyl-1-hexene** is linked to CAS number 62187-09-1.^[3]

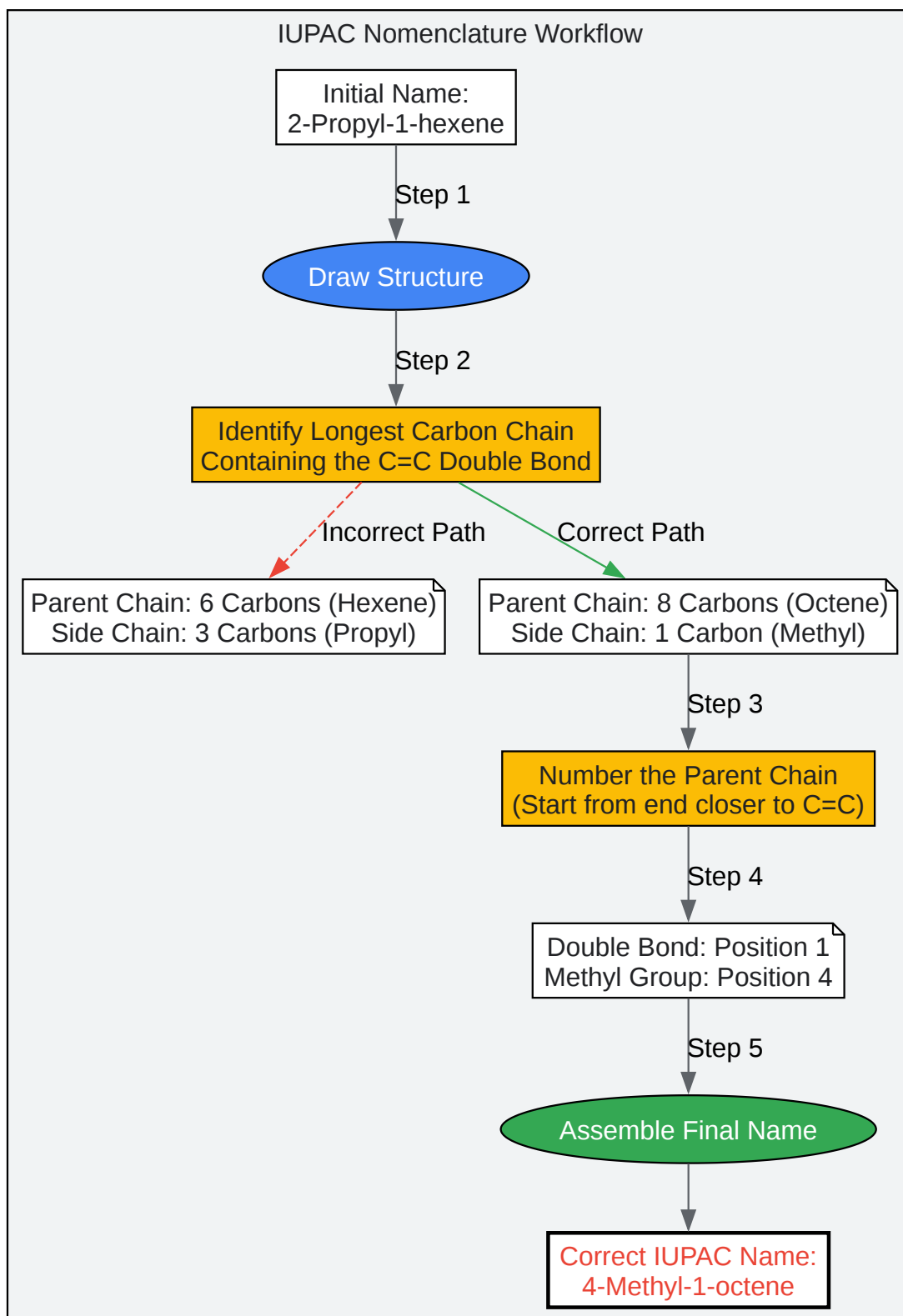
Physicochemical Properties

The following table summarizes key quantitative data for 4-Methyl-1-octene.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈	[1] [3] [4] [5]
Molecular Weight	126.24 g/mol	[1] [3]
CAS Registry Number	13151-12-7	[1] [2]
Alternate CAS Number	62187-09-1 (for 2-Propyl-1-hexene)	[3]
Kovats Retention Index	846 (Semi-standard non-polar)	[1]

Logical Framework for IUPAC Naming

The determination of the correct IUPAC name follows a systematic process, which is visualized in the diagram below. The process begins with the user-provided name and illustrates the steps to arrive at the correct nomenclature based on established rules.



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Logical workflow for determining the correct IUPAC name.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analytical characterization of 4-Methyl-1-octene are not available in publicly accessible databases. Such methodologies would typically be found in specialized chemical literature, patents, or proprietary research documents. The Kovats Retention Index data suggests that gas chromatography has been used to characterize this compound.^{[1][4]}

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References

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- 2. 1-Octene, 4-methyl- [webbook.nist.gov]
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